

Physical and chemical properties of Calendoflavobioside 5-O-glucoside.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Calendoflavobioside 5-O-glucoside*

Cat. No.: *B12362513*

[Get Quote](#)

An In-Depth Technical Guide to Calendoflavobioside 5-O-glucoside

For Researchers, Scientists, and Drug Development Professionals

Introduction

Calendoflavobioside 5-O-glucoside is a flavone glycoside, a class of secondary metabolites known for their diverse biological activities. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Calendoflavobioside 5-O-glucoside**, drawing from available scientific literature. The information is presented to be a valuable resource for researchers and professionals engaged in natural product chemistry, pharmacology, and drug development. This document summarizes its chemical identity, physicochemical characteristics, and insights into its biological potential, alongside a general experimental workflow for its isolation.

Chemical and Physical Properties

Detailed experimental data for **Calendoflavobioside 5-O-glucoside** is not widely available in publicly accessible literature. The following tables summarize the currently known information.

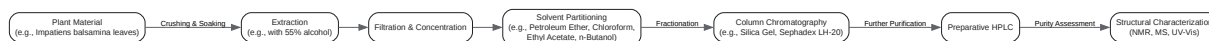
Identifier	Value	Source
IUPAC Name	5,7-dihydroxy-2-(4-hydroxyphenyl)-4-oxo-4H-chromen-3-yl 6-O-(6-deoxy- α -L-mannopyranosyl)- β -D-glucopyranoside 5-O- β -D-glucopyranoside	N/A
Synonyms	Calendoflavobioside 5-O-glucoside	[1][2][3][4]
CAS Number	1309795-36-5	[1][5]
Molecular Formula	C ₃₃ H ₄₀ O ₂₁	[1]
Molecular Weight	772.66 g/mol	[1]
Appearance	Powder	[6]
Source	Impatiens balsamina L.	[1][2][3][4]

Property	Value	Source
Melting Point	Data not available	
Solubility	Soluble in DMSO (10 mM)	[3][7]
UV-Vis Absorption	Data not available	
¹ H-NMR Spectral Data	Data not available	
¹³ C-NMR Spectral Data	Data not available	
Mass Spectrometry Data	Data not available	

Experimental Protocols

A specific, detailed experimental protocol for the isolation and purification of **Calendoflavobioside 5-O-glucoside** from *Impatiens balsamina* is not explicitly available. However, a general workflow for the isolation of flavonoid glycosides from plant material can be described.

General Workflow for Flavonoid Glycoside Isolation



[Click to download full resolution via product page](#)

A generalized workflow for the isolation and purification of flavonoid glycosides from plant sources.

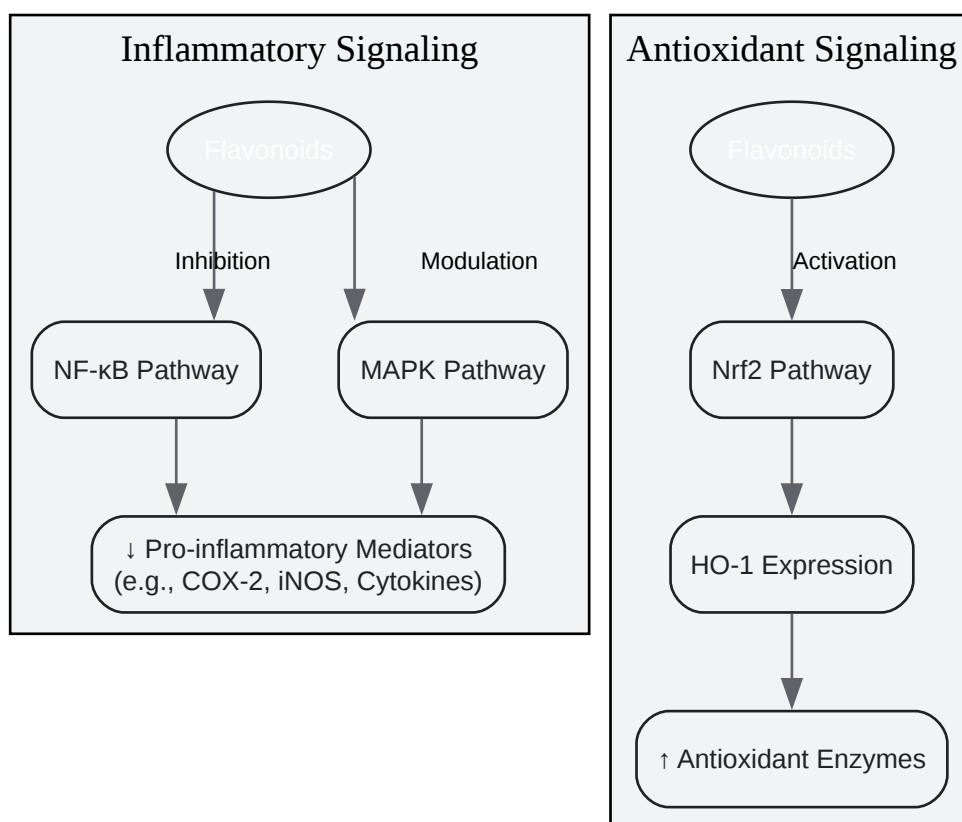
This process typically involves the extraction of the plant material with a suitable solvent, followed by a series of chromatographic steps to separate the complex mixture of phytochemicals. The final purification is often achieved using high-performance liquid chromatography (HPLC), and the structure of the isolated compound is then elucidated using spectroscopic methods such as Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).^[8]

Biological Activity and Signaling Pathways

Specific studies on the biological activity of pure **Calendoflavobioside 5-O-glucoside** are limited. However, the plant from which it is isolated, *Impatiens balsamina*, has a history of use in traditional medicine for treating various ailments, including inflammation and skin diseases.^[5] Extracts from *I. balsamina* have demonstrated a range of pharmacological activities, including anti-inflammatory, antioxidant, and antimicrobial effects.^{[1][5][9]}

Flavonoids, as a class of compounds, are well-known to exert their biological effects through various signaling pathways. While the specific pathways modulated by **Calendoflavobioside 5-O-glucoside** have not been elucidated, flavonoids are generally known to influence key inflammatory and antioxidant pathways.

Potential Signaling Pathways Modulated by Flavonoids



[Click to download full resolution via product page](#)

Potential signaling pathways that may be modulated by flavonoid glycosides.

Flavonoids can inhibit the NF-κB (Nuclear Factor kappa-light-chain-enhancer of activated B cells) signaling pathway, a key regulator of inflammation, thereby reducing the expression of pro-inflammatory mediators.[10] They can also modulate Mitogen-Activated Protein Kinase (MAPK) pathways, which are involved in cellular responses to a variety of stimuli.[11] Furthermore, many flavonoids are known to activate the Nrf2 (Nuclear factor erythroid 2-related factor 2) antioxidant response pathway, leading to the upregulation of protective enzymes like heme oxygenase-1 (HO-1).[12] It is plausible that **Calendoflavobioside 5-O-glucoside** may share these properties, but further research is required for confirmation.

Conclusion

Calendoflavobioside 5-O-glucoside is a flavone glycoside with a defined chemical structure, yet its physicochemical and biological properties remain largely unexplored in publicly available scientific literature. This guide consolidates the existing data and provides a framework for

future research. The general protocols and potential signaling pathways described herein offer a starting point for scientists interested in investigating this and other related natural products. Further studies are warranted to fully characterize **Calendoflavobioside 5-O-glucoside** and to explore its potential therapeutic applications, particularly in the areas of inflammation and oxidative stress-related diseases.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. medchemexpress.com [medchemexpress.com]
- 3. gentaur.com [gentaur.com]
- 4. 金盏花黄二糖苷 5-O-葡萄糖苷 | Calendoflavobioside 5-O-glucoside | CAS 1309795-36-5 | 黄酮糖苷 | 美国InvivoChem [invivochem.cn]
- 5. Impatiens balsamina: An updated review on the ethnobotanical uses, phytochemistry, and pharmacological activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. synapse.koreamed.org [synapse.koreamed.org]
- 7. researchgate.net [researchgate.net]
- 8. mdpi.com [mdpi.com]
- 9. wjbphs.com [wjbphs.com]
- 10. Effects of Flavonoids on Cancer, Cardiovascular and Neurodegenerative Diseases: Role of NF-κB Signaling Pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Flavonoids in modulation of cell survival signalling pathways - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Luteolin and luteolin-7-O-glucoside strengthen antioxidative potential through the modulation of Nrf2/MAPK mediated HO-1 signaling cascade in RAW 264.7 cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Physical and chemical properties of Calendoflavobioside 5-O-glucoside.]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b12362513#physical-and-chemical-properties-of-calendoflavobioside-5-o-glucoside>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com